

# 2-Naphthonitrile molecular structure and formula

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## Compound of Interest

Compound Name: 2-Naphthonitrile

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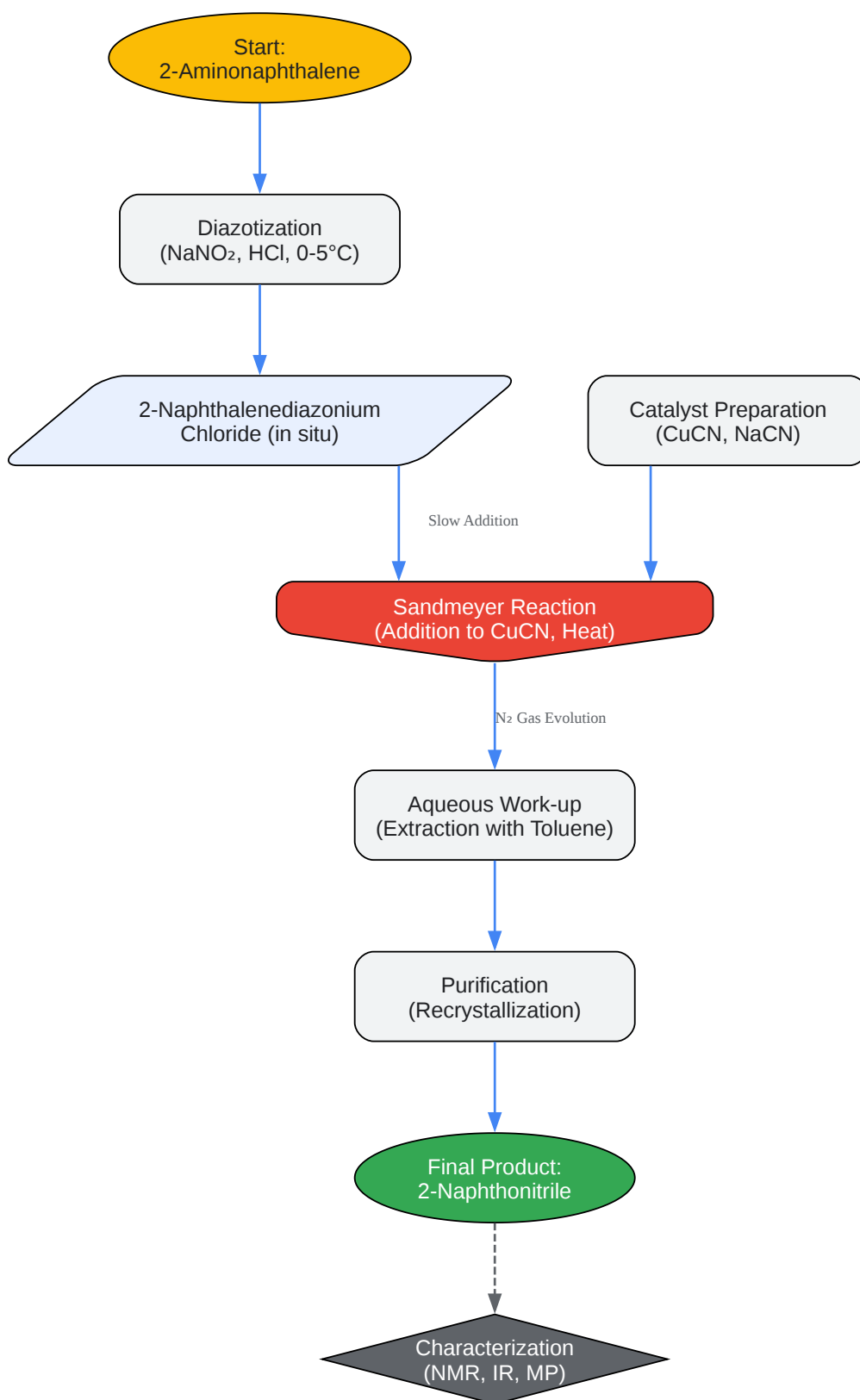
## Molecular Identity and Structure

**2-Naphthonitrile**, also known by its IUPAC name naphthalene-2-carbonitrile, is an organic compound featuring a naphthalene core substituted with a nitrile functional group.<sup>[1]</sup> It is a key building block in the synthesis of various pharmaceuticals, dyes, and other complex organic molecules.<sup>[2]</sup>

Molecular Formula:  $C_{11}H_7N$ <sup>[3][4][5]</sup>

Molecular Weight: 153.18 g/mol <sup>[1][4]</sup>

The structure consists of a bicyclic aromatic naphthalene system with a cyano ( $-C\equiv N$ ) group attached to the second position (beta position) of the ring.<sup>[2]</sup>



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